

Application Note: Analytical Method Development for N-Demethylfloxacin

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Compound of Interest

Compound Name: *N-Demethylfloxacin*

CAS No.: 79660-71-2

Cat. No.: B1215373

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Executive Summary & Scientific Rationale

N-Demethylfloxacin (NDF) is the primary pharmacologically active metabolite of Fleroxacin, a trifluorinated quinolone antibiotic. While the parent compound exhibits robust bactericidal activity via DNA gyrase inhibition, monitoring the N-demethylated metabolite is critical for three reasons:

- **Renal Clearance:** NDF accounts for ~6-9% of the urinary recovery, serving as a marker for renal metabolic capacity.
- **Toxicity Profiling:** Accumulation of piperazine-ring metabolites can correlate with specific crystalluria or neurotoxic events in renal-compromised populations.
- **Pharmacokinetics (PK):** Accurate PK modeling requires distinguishing the parent drug from its structurally similar metabolite to avoid overestimating the parent's half-life.

This guide provides two distinct analytical workflows: a robust HPLC-UV/Fluorescence method for high-concentration samples (urine/QC) and a high-sensitivity LC-MS/MS method for trace plasma analysis.

Physicochemical Profiling & Method Strategy

Effective method development begins with understanding the molecule's behavior in solution.

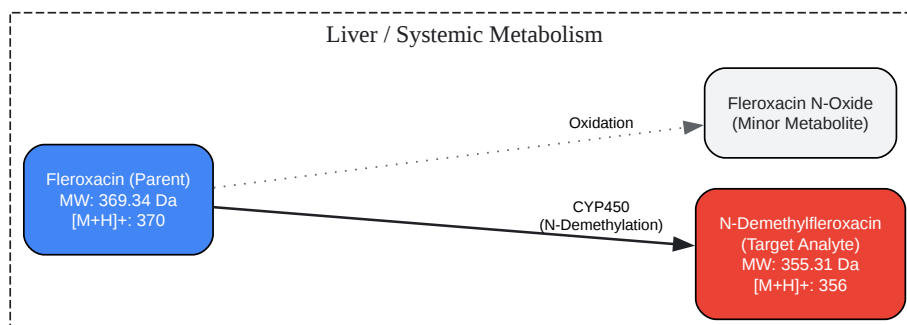
Structural Logic

- Chemical Nature: Amphoteric fluoroquinolone.^[1]
- Key Functional Groups:
 - Carboxylic Acid (C-3): pKa ~6.2.
 - Piperazine Nitrogen (N-4'): pKa ~7.8 (Secondary amine in NDF; Tertiary in Fleroxacin).
- Solubility: High solubility in acidic (pH < 4) and basic (pH > 9) conditions; lowest solubility (zwitterionic point) near neutral pH.
- Implication: Mobile phases must be buffered away from the isoelectric point (pH 6-8) to prevent precipitation and peak tailing. An acidic mobile phase (pH 2.5–3.0) is preferred to keep the basic nitrogens protonated and the carboxylic acid unionized, ensuring retention on C18 phases.

Metabolic Pathway Visualization

The following diagram illustrates the metabolic conversion and the structural difference targeted by the analysis.

Fig 1: Metabolic conversion of Fleroxacin to N-Demethylfleroxacin via loss of the piperazine methyl group.



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Protocol A: HPLC-UV/Fluorescence (High Concentration/QC)

Application: Quality Control (QC), Urine Analysis, Dissolution Testing. Sensitivity: LOQ ~0.1 µg/mL.^[2]

Chromatographic Conditions

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Phenomenex Luna C18), 250 x 4.6 mm, 5 µm.
 - Why: "End-capping" reduces silanol interactions with the protonated amine of the piperazine ring, preventing severe peak tailing common with quinolones.
- Mobile Phase:
 - Solvent A: 0.05 M Phosphoric Acid (adjusted to pH 2.8 with TEA).
 - Solvent B: Acetonitrile.^[3]
 - Ratio: Isocratic 82:18 (A:B).

- Flow Rate: 1.0 mL/min.
- Temperature: 35°C (Improves mass transfer and peak shape).
- Detection:
 - UV: 280 nm (Primary).[\[4\]](#)
 - Fluorescence (Optional for higher sensitivity): Ex: 290 nm / Em: 450 nm.

Sample Preparation (Urine/QC)

- Aliquot: Transfer 500 µL of urine/sample.
- Dilution: Add 500 µL of Mobile Phase A.
- Filtration: Vortex and filter through a 0.45 µm PTFE syringe filter.
- Injection: 20 µL.

Protocol B: LC-MS/MS (Bioanalysis/Plasma)

Application: Pharmacokinetic studies, Plasma TDM.[\[5\]](#)[\[6\]](#) Sensitivity: LOQ ~10 ng/mL.[\[6\]](#)

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[2\]](#)[\[7\]](#)
- Source Temperature: 500°C.
- Capillary Voltage: 3.5 kV.
- MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Rationale
N-Demethylfloxacin	356.3	312.3	30	25	Loss of CO ₂ (-44 Da) from carboxyl group
261.1	30	35	Loss of piperazine ring fragment		
Floxacin (IS)	370.3	326.3	30	25	Loss of CO ₂

Note: Floxacin can serve as an internal standard (IS) if deuterated Floxacin is unavailable, provided chromatographic separation is baseline resolved. Ideally, use Floxacin-d3.

LC Conditions (UPLC/Rapid)

- Column: Waters ACQUITY UPLC BEH C18, 50 x 2.1 mm, 1.7 µm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[\[2\]](#)[\[7\]](#)
 - B: 0.1% Formic Acid in Acetonitrile.[\[7\]](#)
- Gradient:
 - 0.0 min: 10% B
 - 2.0 min: 90% B
 - 2.5 min: 90% B
 - 2.6 min: 10% B (Re-equilibration)
- Flow Rate: 0.4 mL/min.

Bioanalytical Workflow Diagram

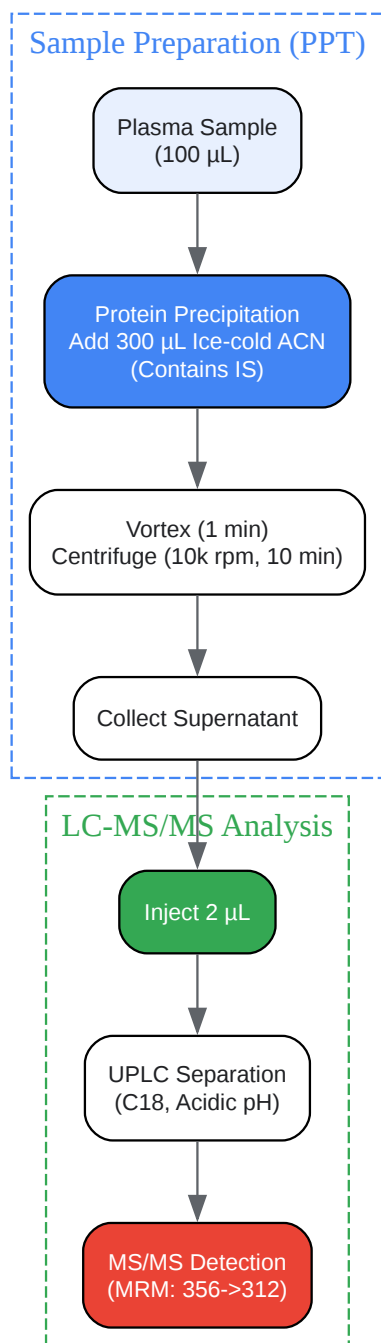


Fig 2: Protein Precipitation (PPT) workflow for high-throughput plasma analysis.

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Method Validation (ICH Q2 R2 Compliance)

To ensure "Trustworthiness," the method must be validated against the following criteria:

System Suitability

- Tailing Factor: Must be < 1.5 . (If > 1.5 , increase buffer concentration or lower pH).
- Resolution (Rs): > 2.0 between Fleroxacin and **N-Demethylfleroxacin**.[\[8\]](#)

Linearity & Range

- Range: 10 ng/mL to 5000 ng/mL.
- Criteria:

; weighting factor

is recommended for LC-MS/MS to improve accuracy at the lower end of the curve.

Accuracy & Precision

- Intra-day: 5 replicates at LLOQ, Low, Mid, and High QC. CV $< 15\%$ (20% at LLOQ).
- Inter-day: 3 separate days. CV $< 15\%$.[\[5\]](#)[\[8\]](#)

Specificity (Matrix Effect)

- For LC-MS/MS, calculate the Matrix Factor (MF). Compare the peak area of analyte spiked into extracted blank plasma vs. analyte in pure solvent.
- Expert Tip: If suppression is $> 20\%$, switch from Protein Precipitation to Solid Phase Extraction (SPE) using HLB cartridges to remove phospholipids.

Troubleshooting & Optimization (Expertise)

Issue	Root Cause	Corrective Action
Peak Tailing	Interaction with residual silanols on silica.	Add 5-10 mM Triethylamine (TEA) to the mobile phase (competes for silanol sites).
Low Sensitivity (MS)	Ion suppression from matrix.	Divert flow to waste for the first 1.0 min (void volume). Use APCI source if ESI suppression is unmanageable.
Carryover	Adsorption to injector needle.	Use a needle wash solution of 50:50 Methanol:Water + 0.1% Formic Acid.
Metal Chelation	Quinolones chelate Fe/Al in LC systems.	Add 5 μ M EDTA to mobile phase or use PEEK tubing/hardware.

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